

Application Notes and Protocols: Tinospinoside C as a Reference Standard in Phytochemical Analysis

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Compound of Interest

Compound Name: *Tinospinoside C*

Cat. No.: *B1150658*

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Introduction

Tinospinoside C is a diterpenoid glycoside isolated from plants of the *Tinospora* genus, notably *Tinospora cordifolia* and *Tinospora sinensis*.^[1] As a distinct chemical entity within a complex plant matrix, the accurate identification and quantification of **Tinospinoside C** are paramount for the quality control, standardization, and elucidation of the pharmacological properties of herbal extracts and formulations. This document provides detailed protocols for the use of **Tinospinoside C** as a reference standard in High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-Layer Chromatography (HPTLC) analysis.

Chemical Profile of **Tinospinoside C**:

Property	Value
CAS Number	1383977-51-2[1][2]
Molecular Formula	C ₂₇ H ₃₆ O ₁₂ [1]
Molecular Weight	552.58 g/mol [3]
Purity (Typical)	>98%[3]
[M-H] ⁻ (for MS)	551.21155[4]

Experimental Protocols

High-Performance Liquid Chromatography (HPLC-UV/DAD) Method for Quantification of Tinospinoside C

This protocol outlines a reverse-phase HPLC method for the quantitative determination of **Tinospinoside C** in plant extracts.

1.1. Materials and Reagents:

- **Tinospinoside C** reference standard (>98% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (AR grade)
- Plant extract containing **Tinospinoside C**
- 0.45 µm syringe filters

1.2. Instrumentation:

- HPLC system with a UV/Diode Array Detector (DAD)

- RP-18 column (e.g., 250 x 4.6 mm, 5 μ m particle size)[5]
- Analytical balance
- Volumetric flasks and pipettes

1.3. Preparation of Standard Solutions:

- Stock Solution (1000 μ g/mL): Accurately weigh 10 mg of **Tinospinoside C** reference standard and dissolve in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in methanol to obtain concentrations ranging from 10 to 200 μ g/mL. These will be used to construct the calibration curve.

1.4. Preparation of Sample Solution:

- Accurately weigh 1 g of the dried, powdered plant material.
- Extract with 50 mL of 70% ethanol by sonication for 30 minutes, followed by reflux extraction for 2 hours.
- Filter the extract and evaporate the solvent under reduced pressure.
- Reconstitute the dried extract in 10 mL of methanol.
- Filter the solution through a 0.45 μ m syringe filter prior to injection.

1.5. Chromatographic Conditions:

Parameter	Condition
Column	RP-18, 250 x 4.6 mm, 5 µm[5]
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient Elution	0-10 min: 10-30% B 10-25 min: 30-60% B 25-30 min: 60-10% B
Flow Rate	1.0 mL/min[6]
Column Temperature	25°C
Detection Wavelength	220 nm (based on UV absorbance of similar diterpenoids)
Injection Volume	10 µL

1.6. Data Analysis:

- Construct a calibration curve by plotting the peak area of the **Tinospinoside C** standard against its concentration.
- Determine the concentration of **Tinospinoside C** in the sample extract by interpolating its peak area on the calibration curve.
- Calculate the percentage content of **Tinospinoside C** in the original plant material.

High-Performance Thin-Layer Chromatography (HPTLC) Method for Quantification of Tinospinoside C

This HPTLC method provides a simpler and faster alternative for the quantification of **Tinospinoside C**.

2.1. Materials and Reagents:

- Tinospinoside C** reference standard (>98% purity)
- Toluene (AR grade)

- Ethyl acetate (AR grade)
- Methanol (AR grade)
- Formic acid (AR grade)
- Pre-coated silica gel 60 F₂₅₄ HPTLC plates[7]

2.2. Instrumentation:

- HPTLC system with an automatic sample applicator
- Twin-trough developing chamber
- TLC scanner with densitometric evaluation software
- Hot air oven

2.3. Preparation of Standard and Sample Solutions:

- Prepare standard and sample solutions as described in the HPLC protocol (Sections 1.3 and 1.4).

2.4. Chromatographic Conditions:

Parameter	Condition
Stationary Phase	Pre-coated silica gel 60 F ₂₅₄ HPTLC plates
Mobile Phase	Toluene: Ethyl acetate: Formic acid: Methanol (3:4:0.8:0.7, v/v/v/v)[5]
Application Volume	5 µL per band
Development	Ascending development in a twin-trough chamber saturated with the mobile phase for 20 minutes.
Drying	Air-dry the plate, followed by heating at 110°C for 5 minutes.
Densitometric Scanning	254 nm in absorbance mode[8]

2.5. Data Analysis:

- Scan the developed plate and record the densitograms.
- Identify the band corresponding to **Tinospinoside C** in the sample by comparing its R_f value with that of the standard.
- Construct a calibration curve by plotting the peak area of the standard against its concentration.
- Quantify **Tinospinoside C** in the sample by comparing its peak area to the calibration curve.

Data Presentation

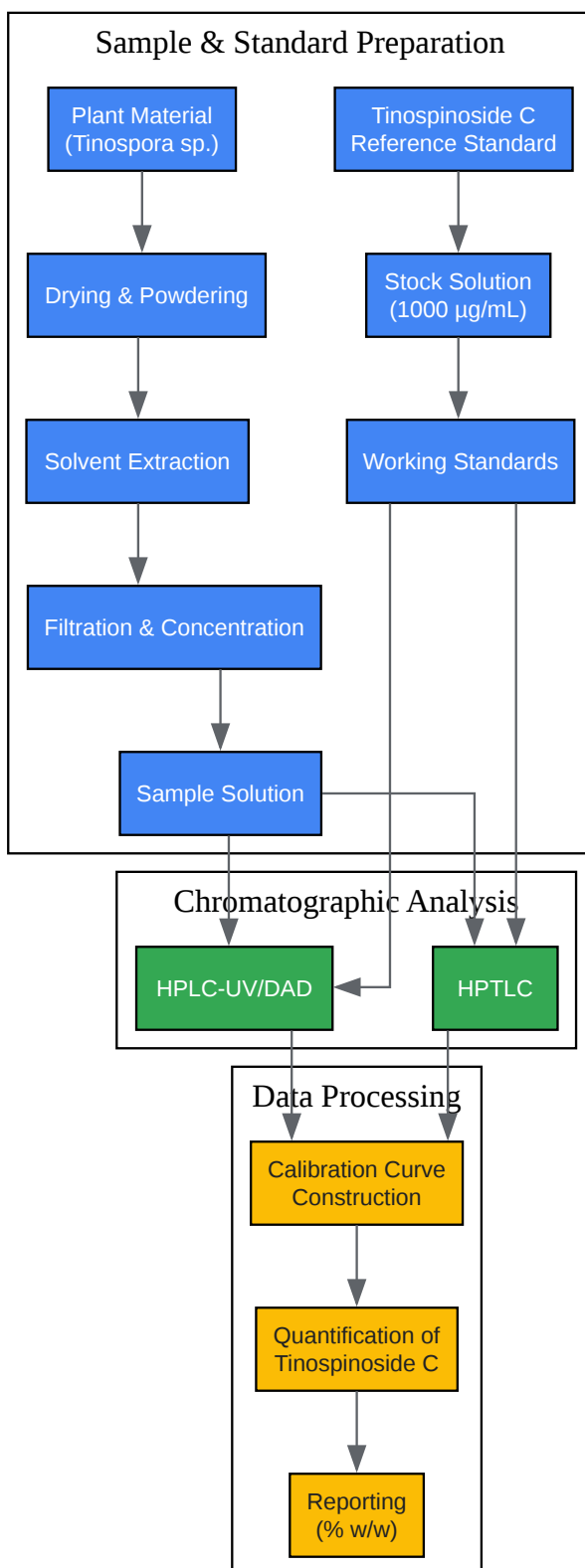
Table 1: HPLC-UV/DAD Quantitative Analysis of **Tinospinoside C** in *Tinospora cordifolia* Extract

Sample ID	Weight of Plant Material (g)	Peak Area of Tinospinoside C	Concentration from Calibration Curve (µg/mL)	Amount of Tinospinoside C in Extract (mg)	% w/w of Tinospinoside C in Plant Material
TC-01	1.012	125430	55.2	0.552	0.055%
TC-02	1.005	142310	62.8	0.628	0.062%
TC-03	1.021	131890	58.1	0.581	0.057%

Table 2: HPTLC Densitometric Analysis of **Tinospinoside C** in *Tinospora cordifolia* Extract

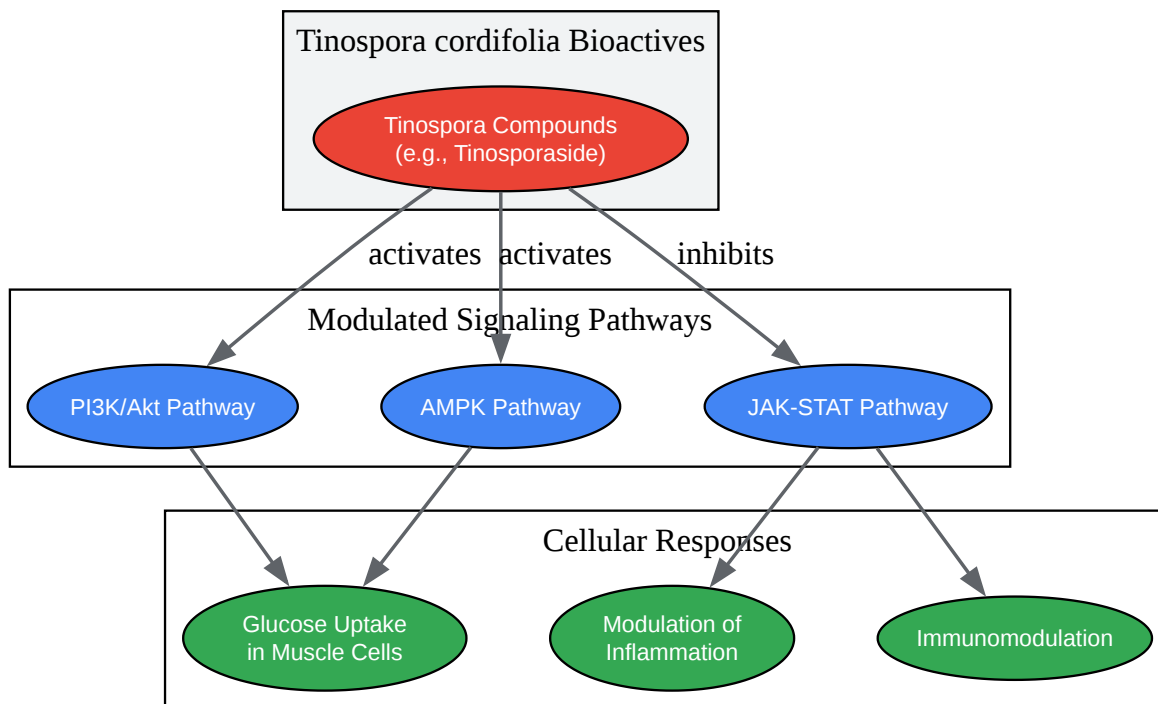
Sample ID	Weight of Plant Material (g)	Rf Value	Peak Area of Tinospinoside C	Concentration from Calibration Curve (ng/band)	Amount of Tinospinoside C in Extract (mg)	% w/w of Tinospinoside C in Plant Material
TC-01	1.012	0.45	8765	110.4	0.552	0.055%
TC-02	1.005	0.45	9987	125.6	0.628	0.063%
TC-03	1.021	0.46	9211	116.2	0.581	0.057%

Visualizations



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Caption: Phytochemical analysis workflow for **Tinospinoside C**.



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Caption: Signaling pathways modulated by Tinospora compounds.

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